

A Technical Guide to 1-(Dimethoxymethyl)-4-methoxybenzene for Scientific Professionals

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Compound of Interest

Compound Name: 1-(Dimethoxymethyl)-4-methoxybenzene

Cat. No.: B1265740

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An In-depth Overview of Commercial Availability, Synthesis, and Applications for Researchers and Drug Development Professionals.

This technical guide provides essential information on **1-(Dimethoxymethyl)-4-methoxybenzene** (also known as p-Anisaldehyde dimethyl acetal), a key reagent in organic synthesis. This document details its commercial availability, provides a comprehensive synthesis protocol, and outlines its primary applications, particularly its role as a protecting group for aldehydes. This guide is intended to support researchers, chemists, and professionals in the fields of drug discovery and chemical development.

Physicochemical Properties

1-(Dimethoxymethyl)-4-methoxybenzene is an organic compound with the molecular formula $C_{10}H_{14}O_3$.^[1] It is characterized as a clear, colorless to light yellow liquid.^[2] Key physical and chemical properties are summarized below.

Property	Value
CAS Number	2186-92-7
Molecular Formula	C ₁₀ H ₁₄ O ₃ [1] [3]
Molecular Weight	182.22 g/mol [1] [3]
Boiling Point	235 °C at 760 mmHg; 85-87 °C at 0.1 mmHg [1] [4]
Density	~1.07 g/mL at 20 °C [2] [4]
Solubility	Insoluble in water; soluble in alcohol and common organic solvents. [1] [2]
Flash Point	>110 °C [1] [5]
Refractive Index	n _{20/D} ~1.505 [4]

Commercial Availability and Suppliers

1-(Dimethoxymethyl)-4-methoxybenzene is readily available from a variety of chemical suppliers, catering to both research and bulk quantity needs. Purity levels are typically high, often exceeding 97-98%. Pricing can vary based on purity, quantity, and the specific vendor. Below is a summary of prominent suppliers and available data.

Supplier	Purity	Available Quantities / Example Pricing
Sigma-Aldrich	≥98.5% (GC) [4]	Research quantities (e.g., 50mL)
Thermo Scientific (Alfa Aesar)	98% [6]	Research quantities (e.g., 25g, 250g, 500g) [2][6]
TCI Chemicals	>97.0% (GC) [7]	Research and bulk quantities
Chemsr ^c	96.0% to 98.0% [8][9]	5g (¥ 108.0), 25g (¥ 318.0) - Note: Pricing is illustrative [8][9]
Smolecule	In Stock	Research quantities
Acros Organics (via Fisher Sci.)	98% [5]	25g, 250g, 500g

Note: Prices are subject to change and may not include shipping or handling fees. Researchers should consult supplier websites for current pricing and availability.

Core Applications in Research and Development

The primary utility of **1-(Dimethoxymethyl)-4-methoxybenzene** in organic synthesis is as a protecting group for aldehydes.[\[1\]](#) The dimethyl acetal functional group is stable under neutral or basic conditions but can be readily cleaved under acidic conditions to regenerate the parent aldehyde. This stability profile makes it invaluable in multi-step syntheses where an aldehyde's reactivity needs to be masked while other parts of a molecule are modified.

Its applications include:

- Multi-step Organic Synthesis: Protecting aldehyde functionalities during reactions such as Grignard additions, reductions, or oxidations that would otherwise target the aldehyde.
- Carbohydrate Chemistry: Used as a protecting group reagent for diols.[\[10\]](#)
- Fragrance Industry: Utilized in the formulation of fragrances due to its aromatic properties.[\[1\]](#)

Experimental Protocol: Synthesis of 1-(Dimethoxymethyl)-4-methoxybenzene

The most common and efficient method for synthesizing **1-(Dimethoxymethyl)-4-methoxybenzene** is through the acid-catalyzed acetalization of p-anisaldehyde. The following protocol is adapted from established chemical literature.

Reaction Scheme: p-Anisaldehyde + Trimethyl Orthoformate → **1-(Dimethoxymethyl)-4-methoxybenzene**

Materials:

- p-Anisaldehyde (p-methoxybenzaldehyde) (2.7 g, 20 mmol)
- Trimethyl orthoformate (4.4 mL, 40 mmol)
- Dry Methanol (8 mL)
- Copper(II) tetrafluoroborate hydrate (48 mg, ~0.2 mmol)
- Saturated sodium hydrogen carbonate solution
- Ethyl acetate
- Saturated sodium chloride solution (brine)
- Anhydrous sodium sulfate

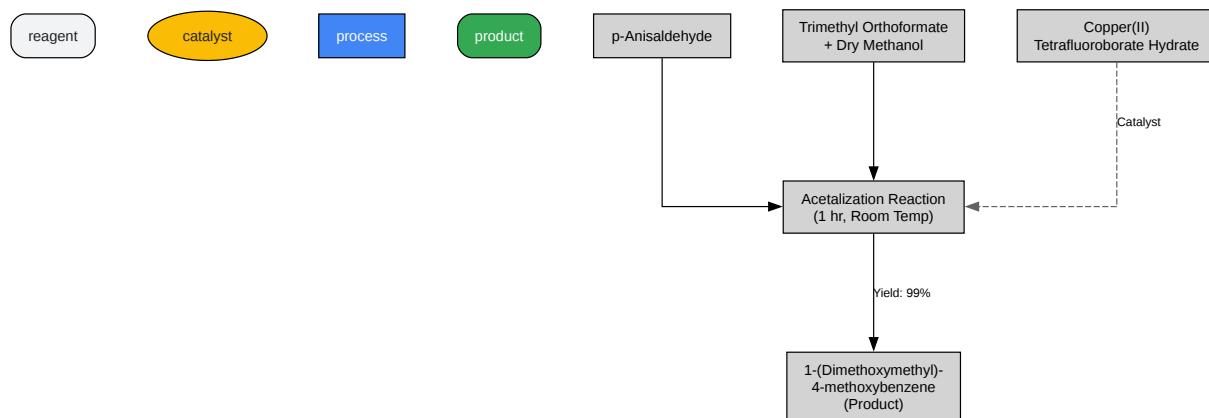
Procedure:

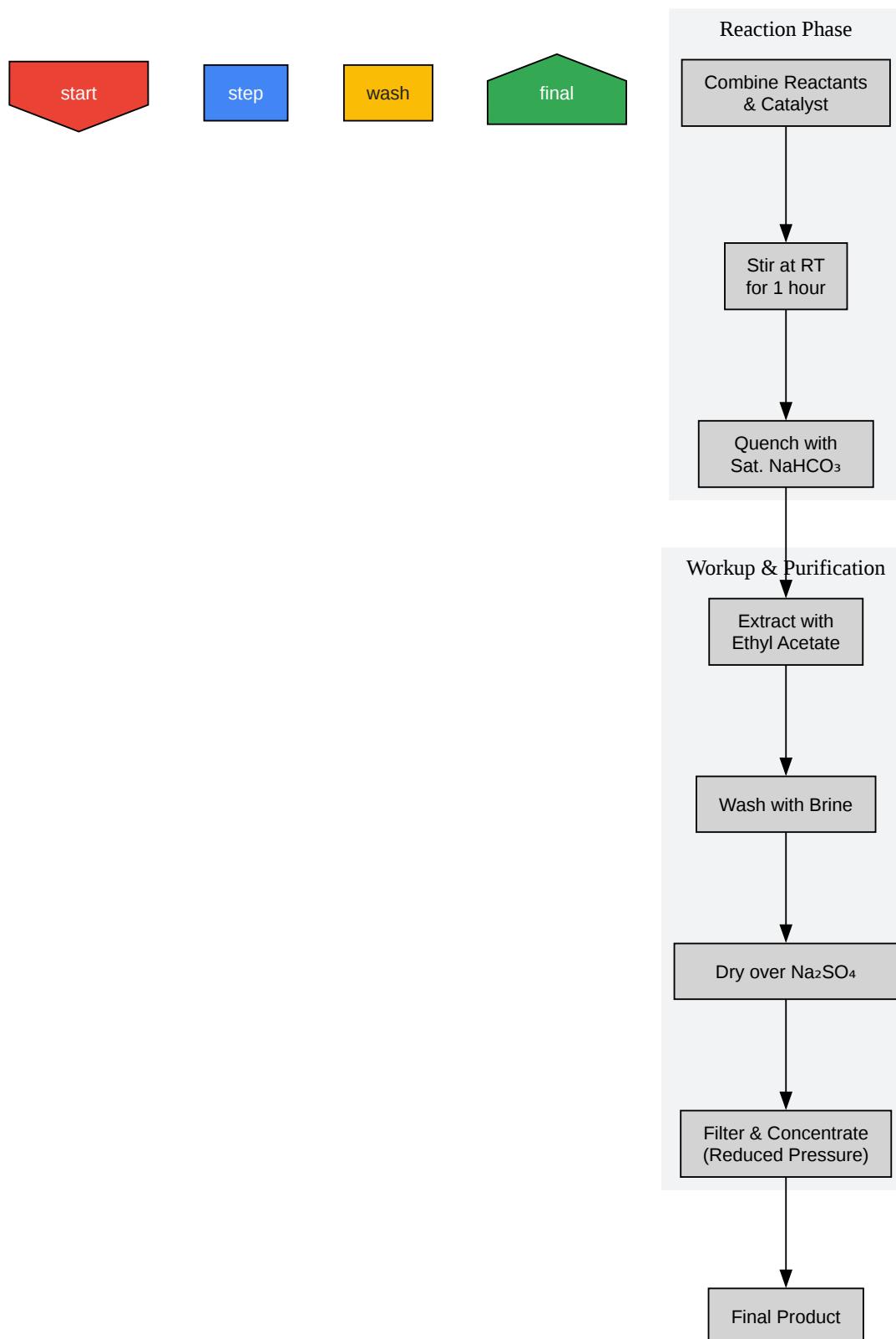
- Under a nitrogen atmosphere, combine p-anisaldehyde (2.7 g, 20 mmol) and trimethyl orthoformate (4.4 mL, 40 mmol) in 8 mL of dry methanol in a suitable reaction flask.
- Add copper(II) tetrafluoroborate hydrate (48 mg) to the solution.
- Stir the reaction mixture at room temperature for 1 hour.
- Quench the reaction by adding a saturated aqueous solution of sodium hydrogen carbonate.

- Perform an extraction using ethyl acetate.
- Wash the organic phase with a saturated sodium chloride solution.
- Dry the organic phase over anhydrous sodium sulfate.
- Filter off the sodium sulfate.
- Concentrate the filtrate under reduced pressure to yield the final product, **1-(Dimethoxymethyl)-4-methoxybenzene**. The reported yield for this procedure is 99%.[\[8\]](#)

Visualized Workflows and Pathways

To further elucidate the synthetic process, the following diagrams illustrate the reaction workflow and the logical relationship of its components.



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